

A Comprehensive Technical Guide to 2,4-Dimethylsulfolane

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Compound of Interest

Compound Name: 2,4-Dimethylsulfolane

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This technical guide provides an in-depth overview of **2,4-Dimethylsulfolane**, including its chemical identity, physicochemical properties, synthesis, and key applications. The information is tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Structure

2,4-Dimethylsulfolane is an organosulfur compound belonging to the sulfolane family.^[1] It is a derivative of sulfolane, a five-membered ring containing a sulfonyl functional group, with two methyl groups substituted at the 2 and 4 positions of the carbon ring.^[1]

- CAS Number: 1003-78-7^{[1][2][3][4][5]}
- IUPAC Name: 2,4-dimethylthiolane 1,1-dioxide^{[1][2]}
- Synonyms: Tetrahydro-2,4-dimethylthiophene 1,1-dioxide, 2,4-dimethylthiacyclopentane 1,1-dioxide, 2,4-dimethyltetramethylene sulfone^{[4][5]}
- Molecular Formula: C₆H₁₂O₂S^{[1][2][3][4]}
- Canonical SMILES: CC1CC(S(=O)(=O)C1)C^{[2][6]}

The presence of the methyl groups results in two stereocenters, leading to the existence of cis and trans diastereomers, where the methyl groups are on the same or opposite sides of the sulfolane ring, respectively.^[1]

Physicochemical and Spectroscopic Properties

2,4-Dimethylsulfolane is a polar aprotic solvent with high polarity and thermal stability, making it an effective solvent for a wide range of polar and ionic compounds.^[1] Its physical and chemical properties are summarized in the tables below.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Weight	148.23 g/mol	[1][2][3][7]
Physical Description	Colorless to yellow liquid	[1][4][7]
Melting Point	-3 °C	[1][2][5]
Boiling Point	281 °C (with some decomposition)	[1][2][4][5]
Density	1.136 g/mL at 25 °C	[1][2][5]
Refractive Index (n ²⁰ /D)	1.473	[1][4][5]
Flash Point	294 °F (145.6 °C)	[2]
Water Solubility	Limited miscibility	[4]

| Solubility | Miscible with lower aromatic hydrocarbons; partially miscible with naphthenes, olefins, paraffins. |[4] |

Table 2: Computed Properties

Property	Value	Source(s)
Topological Polar Surface Area	42.5 Å ²	[3][7]
Hydrogen Bond Acceptor Count	2	[3]
XLogP3	1.0	[6]

| Complexity | 188 |[\[3\]](#)[\[7\]](#) |

Table 3: Spectroscopic Data Summary

Spectroscopy Type	Key Information and Data Source
^1H and ^{13}C NMR	^{13}C NMR is expected to show distinct signals for the methyl carbons, methine carbons (C2, C4), and methylene carbons. Carbons adjacent to the sulfonyl group are significantly deshielded. [1] Experimental spectra are available in databases such as PubChem. [7]
Infrared (IR)	The spectrum shows characteristic strong absorption bands for the symmetric and asymmetric stretching vibrations of the S=O bonds in the sulfone group. C-H stretching vibrations are typically found in the 3000-2850 cm^{-1} region. [1] Experimental spectra are available from sources like Wiley-VCH GmbH and Sigma-Aldrich. [7]
Mass Spectrometry (GC-MS)	Mass spectrometry data is available through the NIST Mass Spectrometry Data Center. [7]

| Raman Spectroscopy | Experimental Raman spectra are available in spectral databases.[\[7\]](#) |

Experimental Protocols & Synthesis

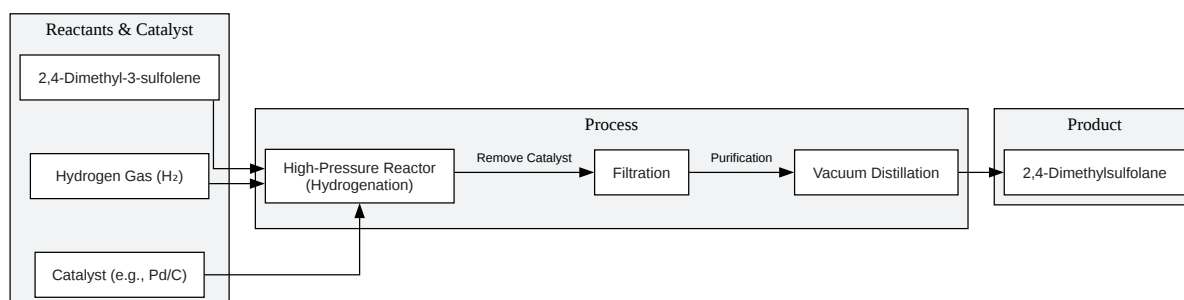
3.1. Synthesis via Catalytic Hydrogenation

The most common method for preparing **2,4-Dimethylsulfolane** is through the catalytic hydrogenation of its unsaturated precursor, 2,4-dimethyl-3-sulfolene.[\[1\]](#)[\[4\]](#) This reaction involves the addition of hydrogen across the double bond of the sulfolene ring.

Experimental Protocol: Catalytic Hydrogenation of 2,4-Dimethyl-3-sulfolene While a detailed, contemporary experimental protocol is not readily available in the provided search results, the

synthesis is referenced in a 1948 patent (US 2451298).[4] The general procedure would involve the following steps:

- **Reactant Preparation:** A solution of 2,4-dimethyl-3-sulfolene is prepared in a suitable solvent (e.g., an alcohol or hydrocarbon) and placed in a high-pressure reactor.
- **Catalyst Addition:** A hydrogenation catalyst, such as Palladium on carbon (Pd/C), Platinum(IV) oxide (PtO₂), or Raney Nickel, is added to the mixture.
- **Hydrogenation:** The reactor is sealed, purged with an inert gas, and then pressurized with hydrogen gas (H₂). The reaction mixture is agitated (stirred or shaken) at a specific temperature and pressure until the theoretical amount of hydrogen is consumed.
- **Work-up and Purification:** After the reaction is complete, the catalyst is removed by filtration. The solvent is then removed under reduced pressure. The resulting crude **2,4-Dimethylsulfolane** is purified by vacuum distillation to yield the final product.[5]



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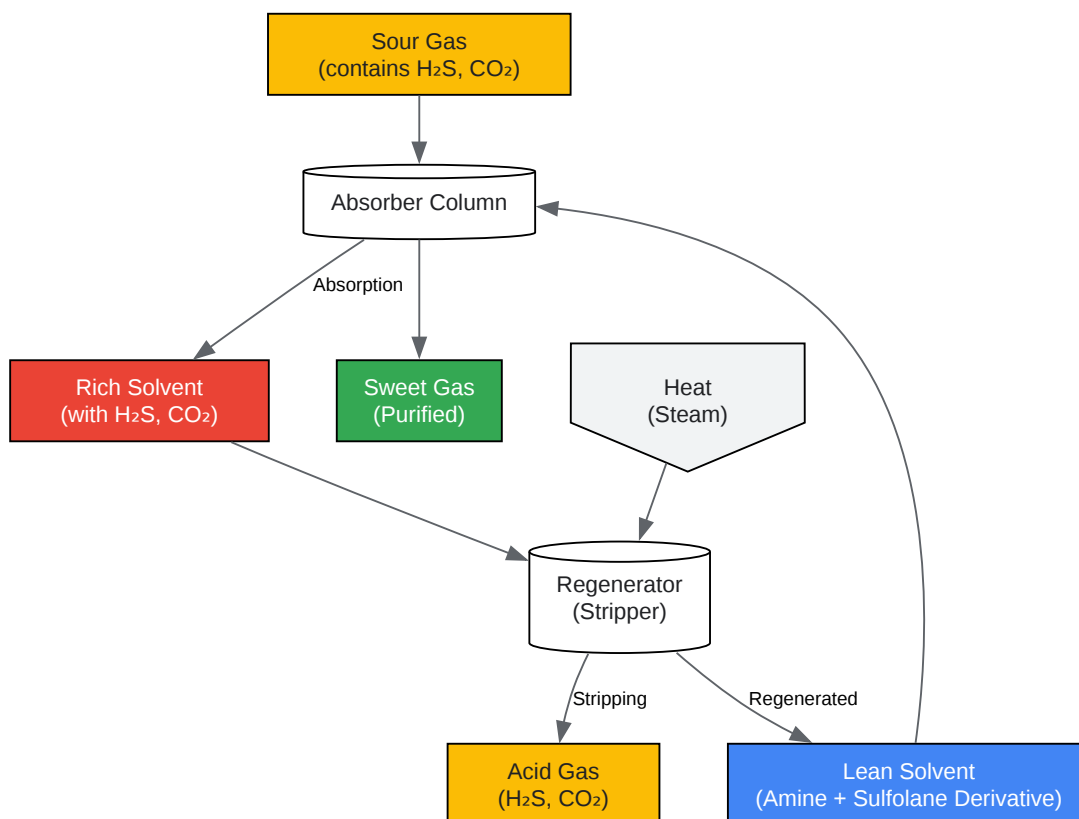
Caption: Synthesis workflow for **2,4-Dimethylsulfolane** via catalytic hydrogenation.

Applications in Research and Industry

2,4-Dimethylsulfolane's unique properties make it valuable in several industrial and research applications.

4.1. Industrial Solvent in Gas Sweetening

Derivatives of sulfolane are key components in processes for removing acidic gases like H_2S and CO_2 from natural gas streams, a process known as "gas sweetening".^[1] One such application is the Sulfinol process, which uses a mixture of a chemical solvent (an amine) and a physical solvent (a sulfolane like **2,4-Dimethylsulfolane**) to efficiently purify gas streams.^[1]



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Caption: Simplified workflow of the Sulfinol process for natural gas sweetening.

4.2. High-Voltage Battery Electrolytes

Sulfones are noted for their high oxidative stability, a critical property for electrolytes in high-energy-density lithium-ion batteries.[1] While the parent compound sulfolane has a high melting point (28.6 °C), **2,4-Dimethylsulfolane** has a much lower melting point of -3 °C.[1] This makes

it a promising candidate for creating liquid electrolytes that can function over a wider temperature range, especially for next-generation batteries.[1]

4.3. Other Applications

- **Extraction Solvent:** It is used in liquid-liquid and vapor-liquid extraction processes.[4][7]
- **Chemical Intermediate:** It serves as a raw material in organic synthesis for creating diverse chemical compounds.[8]
- **Gas Chromatography:** It is utilized as a stationary liquid in gas chromatography for the separation of complex mixtures like hydrocarbon isomers.[8]

Safety and Toxicology

2,4-Dimethylsulfolane is classified as toxic if swallowed.[3][7] Studies in mice have shown that it can cause somnolence and convulsions at lethal doses.[7] While specific toxicology studies on **2,4-Dimethylsulfolane** are limited, research on the parent compound, sulfolane, has been conducted by the National Toxicology Program (NTP) to investigate effects on the immune system, development, and reproduction.[9][10] Users should handle this chemical with appropriate safety protocols, including wearing personal protective equipment, and consult the Safety Data Sheet (SDS) before use.[7]

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